

# Standard Operating Procedure: Proper Disposal of Research Mice Post-Treatment with Injection Pens

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PEN (mouse)	
Cat. No.:	B2447466	Get Quote

This document provides essential safety and logistical procedures for the proper disposal of mice used in research settings, particularly following the use of injection or "pen" devices for the administration of pharmaceutical compounds. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and compliance with institutional and regulatory standards.

For the safe and compliant disposal of research mice, a systematic approach is necessary. This involves careful handling of the animal carcass and any associated materials that may be contaminated with biological, chemical, or radioactive agents. The following procedures provide a step-by-step guide for researchers, scientists, and drug development professionals.

#### **Immediate Post-Euthanasia Procedures**

Following the humane euthanasia of a research mouse, personnel must adhere to the following steps to ensure safety and proper containment:

- Personal Protective Equipment (PPE): Before handling the carcass, don appropriate PPE, including gloves and a lab coat. Depending on the hazards associated with the administered substance, additional PPE such as safety glasses or respiratory protection may be required.
- Secure the Carcass: Place the euthanized mouse in a durable, leak-proof plastic bag. The bag should be transparent and free of polyvinyl chloride (PVC).[1]



- Labeling: Clearly label the bag with the relevant protocol or application identification number.
  [1] This ensures proper tracking and disposal according to the specific hazards involved in the research.
- Initial Storage: Securely seal the bag and place it in a designated refrigerator or freezer for temporary storage.[1] This is crucial to prevent decomposition and the spread of potential pathogens.

# Disposal of Associated Sharps and Contaminated Materials

A critical aspect of the disposal process involves the safe handling of sharps, such as the needles from injection pens, and other contaminated materials.

- Sharps Disposal:
  - DO NOT RECAP NEEDLES: To prevent needlestick injuries, never attempt to recap the needle of a medical pen after use.
  - Immediately place the entire pen or the needle component into an FDA-cleared sharps disposal container.[2]
  - If an FDA-cleared container is not available, a heavy-duty, puncture-resistant plastic container with a secure lid can be used as a temporary measure.
  - Ensure the sharps container is clearly labeled to indicate hazardous waste.
  - Do not overfill the sharps container; it should be sealed and prepared for final disposal when it is about three-quarters full.[2]
- Bedding and Other Contaminated Waste:
  - Bedding from the cages of animals treated with hazardous chemicals should be doublebagged and disposed of in the regular trash, unless otherwise specified by the institution's chemical safety guidelines.[3]



- For animals exposed to biological hazards (ABSL-2 and higher), bedding typically requires autoclaving before disposal.
- Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of chemically or biologically contaminated waste.[3][4]

### **Final Carcass Disposal**

The final disposal of the mouse carcass will depend on the nature of the research and any hazardous materials involved.

- Non-Hazardous Carcasses: Animal carcasses that are not biohazardous or contaminated with radioactive materials can generally be disposed of as non-hazardous solid waste.[4]
   This is typically done via incineration.[3]
- Biohazardous Waste: Carcasses from research involving infectious agents may require decontamination, such as autoclaving, before final disposal.[3] Always follow the procedures outlined in your approved biosafety protocol.[3]
- Chemically Hazardous Waste: If the animal was treated with hazardous chemicals, the carcass must be disposed of in accordance with your institution's chemical waste procedures. Consult your EHS department for guidance.[3]
- Radioactive Waste: Animal tissue and carcasses containing radioactive materials must be disposed of according to the procedures established by your institution's Radiation Safety Officer.[4]

# **Summary of Disposal Pathways**

The following table summarizes the disposal methods for different components associated with the use of a "pen" on a research mouse.

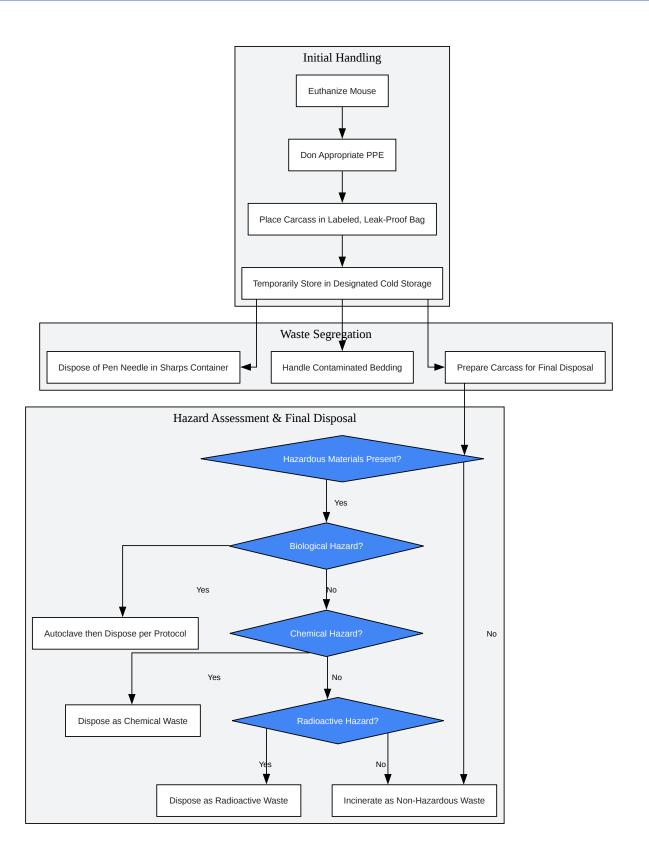


Component	Material Type	Disposal Method
Needle & Cartridge	Glass, Metal (Sharp)	Place in an FDA-cleared sharps container.[2]
Pen Body/Casing	Plastic	Once the needle and cartridge are removed, the plastic housing can often be disposed of as regular solid waste.[2]
Mouse Carcass	Biological	Disposal method depends on the presence of biological, chemical, or radiological hazards. Options include incineration, autoclaving prior to disposal, or disposal as hazardous waste.[3][4]
Contaminated Bedding	Varies	Disposal method depends on the contaminant. May include autoclaving for biological hazards or double-bagging for chemical hazards.[3]

# Experimental Workflow and Disposal Decision-Making

The proper disposal of a research mouse and associated materials follows a clear workflow that prioritizes safety and regulatory compliance. The following diagram illustrates the key decision points in this process.





Click to download full resolution via product page

Caption: Workflow for the safe disposal of a research mouse and associated materials.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Article Standard on Disposal of Rod... [policies.unc.edu]
- 2. benchchem.com [benchchem.com]
- 3. ehs.wisc.edu [ehs.wisc.edu]
- 4. uwlax.edu [uwlax.edu]
- To cite this document: BenchChem. [Standard Operating Procedure: Proper Disposal of Research Mice Post-Treatment with Injection Pens]. BenchChem, [2025]. [Online PDF].
   Available at: [https://www.benchchem.com/product/b2447466#pen-mouse-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com